

2,3'-Dinitrobenzophenone melting point and solubility data

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (2-Nitrophenyl)(3-nitrophenyl)methanone

Cat. No.: B11852003

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Technical Guide: 2,3'-Dinitrobenzophenone Melting Point, Solubility, and Isomeric Management Executive Summary

2,3'-Dinitrobenzophenone (also known as o,m'-dinitrobenzophenone) is an asymmetric nitro-aromatic compound primarily encountered as a persistent byproduct in the nitration of benzophenone. Unlike the symmetric 3,3'-isomer (MP: 152–157°C), which is a key intermediate for high-performance polymers and pharmaceuticals, the 2,3'-isomer is rarely isolated in pure form.

This guide focuses on its identification, physical behavior relative to the major isomer, and the nucleophilic aromatic substitution (S_NAr) protocols required to remove it from crude mixtures.

Chemical Identity & Structural Analysis[1][2][3][4]

Property	Data
Chemical Name	2,3'-Dinitrobenzophenone
Synonyms	o,m'-Dinitrobenzophenone; (2-nitrophenyl)(3-nitrophenyl)methanone
Molecular Formula	C ₁₃ H ₈ N ₂ O ₅
Molecular Weight	272.21 g/mol
Key Structural Feature	Asymmetric nitro substitution: One ring is ortho-substituted (2-position), the other is meta-substituted (3'-position).
CAS Number	Not individually listed in major commercial catalogs; typically indexed under the mixture CAS or as a generic dinitrobenzophenone isomer.

Structural Impact on Properties^[1]

- **Symmetry:** The 2,3'-isomer lacks the C₂ symmetry of the 3,3'-isomer. This asymmetry disrupts crystal lattice packing, leading to a lower melting point and higher solubility in organic solvents compared to the 3,3'-isomer.
- **Reactivity:** The nitro group at the 2-position (ortho to the carbonyl) is sterically strained and electronically activated for nucleophilic attack, a feature absent in the stable 3,3'-isomer.

Physical Properties Data

Due to its status as an impurity, specific data for pure 2,3'-dinitrobenzophenone is scarce. The values below contrast it with the major 3,3'-isomer to aid in identification and separation.

Property	3,3'-Dinitrobenzophenone (Target)	2,3'-Dinitrobenzophenone (Impurity)
Melting Point	152 – 157 °C [1, 2]	< 140 °C (Inferred)(Typically exists in the low-melting eutectic fraction of crude mixtures)
Solubility (Ethanol)	Sparingly soluble (Cold)Soluble (Hot)	More Soluble(Remains in mother liquor during recrystallization)
Solubility (Acetone)	Soluble	Highly Soluble
Reactivity (SNAr)	Inert to mild alkoxides	Reactive(Forms soluble alkoxy-derivatives)

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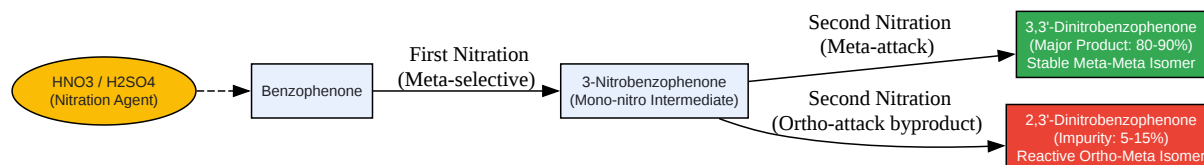
Critical Insight: The melting point of the crude nitration product (often 120–135°C) is depressed specifically due to the presence of the 2,3' and 2,4' isomers.

Synthesis & Formation Mechanism[6]

The synthesis of dinitrobenzophenones involves the electrophilic aromatic substitution (nitration) of benzophenone. The carbonyl group is a meta-director, favoring the 3,3'-isomer. However, high-temperature or vigorous nitration conditions lead to "over-nitration" or non-selective attack, producing ortho-substituted byproducts.

Reaction Pathway Diagram

The following diagram illustrates the bifurcation between the stable target and the reactive impurity.



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Figure 1: Formation pathway of dinitrobenzophenone isomers. The 2,3'-isomer arises from nitration at the ortho-position of the second ring.

Separation & Purification Protocol

The standard recrystallization method is often insufficient to remove the 2,3'-isomer to pharmaceutical standards (>99.5%). Instead, a chemical purification method exploiting the lability of the ortho-nitro group is recommended.

Mechanism: Selective Alkoxylation

The 2-nitro group in 2,3'-dinitrobenzophenone is susceptible to nucleophilic displacement by alkoxides (e.g., methoxide), converting it into an ether. The 3,3'-isomer, lacking ortho or para activation, remains unreacted.

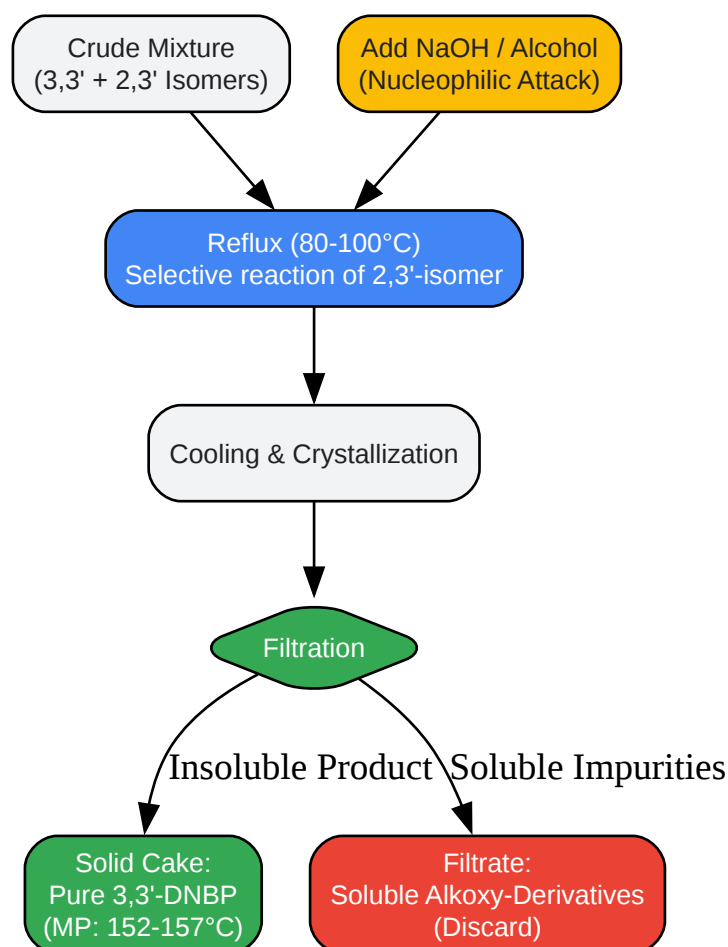
Reaction:

The resulting methoxy derivative is highly soluble in alcohols and is easily washed away, leaving pure 3,3'-DNBP.

Step-by-Step Purification Workflow

- **Crude Dissolution:** Suspend the crude dinitrobenzophenone mixture (containing 3,3' and 2,3') in Isobutanol or Ethanol (approx. 3-4 volumes).
- **Reagent Addition:** Add Sodium Methoxide (0.1 - 0.5 equivalents based on impurity level) or Sodium Hydroxide pellets.
- **Reflux:** Heat the mixture to reflux (80–100°C) for 2–5 hours.

- Checkpoint: Monitor by HPLC. The 2,3'-isomer peak should disappear, replaced by the more polar alkoxy-derivative peak.
- Cooling & Crystallization: Cool the mixture slowly to 20°C.
- Filtration: Filter the slurry.
 - Solid Cake: Contains pure 3,3'-Dinitrobenzophenone.
 - Filtrate (Mother Liquor): Contains the dissolved 2-alkoxy-3'-nitrobenzophenone and other soluble impurities.
- Wash: Wash the cake with cold methanol and water to remove residual salts (NaNO_2).



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Figure 2: Chemical purification workflow for removing 2,3'-dinitrobenzophenone.

References

- Sigma-Aldrich. 3,3'-Dinitrobenzophenone Product Specification. Catalog No. 21222-05-9.[2]
[3] [Link](#)
- Thermo Fisher Scientific. 3,3'-Dinitrobenzophenone, 96%. Catalog No. B21153. [Link](#)
- European Patent Office. Purification process of 3,3'-dinitrodiphenyl compounds. EP0212823B1. (Describes the specific removal of 2,3'-isomers via alkoxylation). [Link](#)
- PubChem. 3,3'-Dinitrobenzophenone Compound Summary. CID 24865765. [Link](#)

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- To cite this document: BenchChem. [2,3'-Dinitrobenzophenone melting point and solubility data]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b11852003/docs#2-3-dinitrobenzophenone-melting-point-and-solubility-data>]

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